

An In-depth Technical Guide to Glycine Cresol Red: Properties and Applications

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Compound of Interest

Compound Name: Glycine cresol red

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Introduction

Glycine cresol red is a versatile organic dye with significant applications in analytical chemistry and histology. Primarily utilized as a complexometric and pH indicator, it is also employed as a specialized stain in neurohistology. This technical guide provides a comprehensive overview of the physical and chemical properties of **Glycine cresol red**, alongside detailed experimental protocols for its principal applications.

Chemical and Physical Properties

Glycine cresol red is most commonly available as its sodium salt. The properties of this form are summarized below. It is important to note that different CAS numbers may refer to the free acid or other salt forms, which can lead to variations in molecular weight and other physical properties.

Property	Value	Reference(s)
Chemical Name	Glycine cresol red sodium salt	[1]
Synonyms	o-Cresolsulfonphthalein-3',3''-bis(methylaminoacetic acid sodium salt)	[2]
CAS Number	77031-64-2 (sodium salt)	[1]
Molecular Formula	C ₂₇ H ₂₇ N ₂ NaO ₉ S	[1]
Molecular Weight	578.57 g/mol	[1]
Appearance	Solid	-
Melting Point	Data not consistently available	-
Solubility	Soluble in water	[2]
pKa	Data not specifically available for Glycine cresol red. For the related Cresol Red, pKa values are approximately 1.0 and 8.123.	[3][4]

Spectroscopic Properties

The UV-Visible absorption spectrum of cresol red, a closely related compound, is pH-dependent. In acidic solutions, it exhibits an absorption maximum around 433-442 nm (yellow), while in basic solutions, the maximum shifts to around 573-590 nm (reddish-purple)[5][6]. An isosbestic point is observed at approximately 483 nm.[5] The fully protonated form in very acidic conditions shows a shoulder at about 518-520 nm.[5] While specific spectra for **Glycine cresol red** are not readily available, a similar pH-dependent spectral shift is expected.

Applications and Experimental Protocols

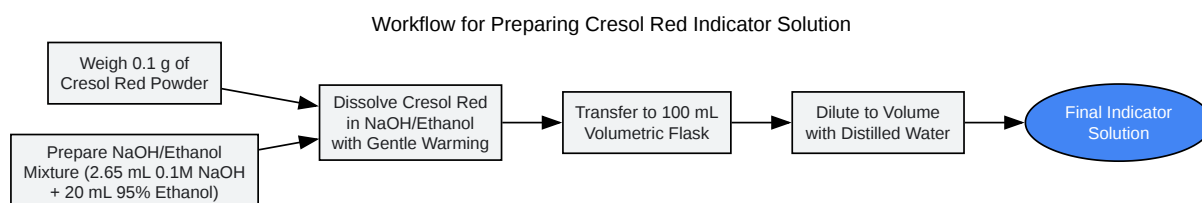
pH Indicator

Glycine cresol red functions as a pH indicator, exhibiting distinct color changes at different pH ranges. While the precise ranges for **Glycine cresol red** are not widely published, they are

expected to be similar to those of Cresol Red, which are pH 0.2 (red) to 1.8 (yellow) and pH 7.2 (yellow) to 8.8 (reddish-purple).[7]

This protocol for the closely related Cresol Red can be adapted for **Glycine cresol red**. [8][9] [10]

- Dissolution: Accurately weigh 0.1 g of Cresol Red powder.
- Basification: In a beaker, mix 2.65 mL of 0.1 M sodium hydroxide solution with 20 mL of 95% ethanol.
- Mixing: Add the Cresol Red powder to the sodium hydroxide/ethanol mixture and warm gently to dissolve.
- Dilution: Once dissolved, transfer the solution to a 100 mL volumetric flask and dilute to the mark with distilled water.



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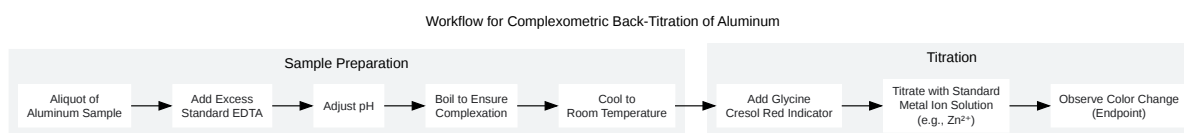
Preparation of Cresol Red Indicator Solution.

Complexometric Indicator for Metal Ion Titration

Glycine cresol red is utilized as a metallochromic indicator in complexometric titrations for the determination of various metal ions, such as aluminum (Al^{3+}), gallium (Ga^{3+}), and indium (In^{3+}), with which it forms colored complexes.[5][11] A common method for aluminum determination is a back-titration with EDTA.

This is a general procedure that can be adapted using **Glycine cresol red** as the indicator.[4] [12]

- **Sample Preparation:** To a solution containing the aluminum ions, add a known excess of a standard EDTA solution.
- **pH Adjustment:** Adjust the pH of the solution to a range where the Al-EDTA complex is stable and the indicator will function effectively.
- **Complexation:** Gently boil the solution for a few minutes to ensure complete complexation of Al^{3+} with EDTA.
- **Titration:** After cooling, add the **Glycine cresol red** indicator. Titrate the excess EDTA with a standard solution of a second metal ion (e.g., Zn^{2+} or Cu^{2+}) until a sharp color change is observed, indicating the endpoint.



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Complexometric Back-Titration of Aluminum.

Neurohistological Staining

Glycine cresol red has been reported as a stain in neurohistology for visualizing nerve tissue and neuroglia.[13][14] While detailed, step-by-step protocols specifically for **Glycine cresol red** are not readily available in the surveyed literature, its application likely involves the selective binding of the dye to components of the nervous tissue, enabling their microscopic observation. General nerve staining techniques often involve fixation, embedding, sectioning, and then application of the staining solution, followed by differentiation and mounting. Researchers interested in this application may need to optimize staining concentrations, incubation times, and differentiation steps for their specific tissue samples.

Synthesis and Purification

The synthesis of the related Cresol Red typically involves the reaction of o-cresol with o-sulfobenzoic acid anhydride in the presence of a dehydrating agent like anhydrous zinc chloride.[15] The purification of such dyes can be achieved through methods like flash chromatography.[6] Glycine can be synthesized through various methods, including the reaction of monochloroacetic acid with ammonia.[3] The synthesis of **Glycine cresol red** itself would likely involve a multi-step process combining these principles, though a detailed, publicly available protocol is scarce. Purification of glycine from aqueous solutions can be achieved by pH adjustment and treatment with activated carbon.[8]

Conclusion

Glycine cresol red is a valuable chemical tool with established applications in analytical chemistry and emerging use in histology. Its properties as a pH and metallochromic indicator make it suitable for a range of quantitative analyses. While further research is needed to fully characterize its properties and optimize its use in all applications, this guide provides a solid foundation for researchers and scientists working with this versatile compound.

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